

# Commercial Suppliers and Technical Guide for Monobutyl Phosphate-d9

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## Compound of Interest

Compound Name: Monobutyl Phosphate-d9

Cat. No.: B1147399

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For researchers, scientists, and drug development professionals requiring high-purity deuterated internal standards, **Monobutyl Phosphate-d9** is a critical reagent for accurate quantification in mass spectrometry-based analyses. This technical guide provides an in-depth overview of its commercial availability, key technical data, and a representative experimental protocol for its use.

## Commercial Availability

Several specialized chemical suppliers offer **Monobutyl Phosphate-d9**. The following table summarizes the key information for prominent vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Additional Information
Pharmaffiliates	Monobutyl Phosphate-d9	156213-20-6	C4H2D9O4P	163.16	Not specified	Appearance: Pale Yellow Oil. Storage: 2-8°C, Hygroscopic, Refrigerator, Under Inert Atmosphere.[1]
MedchemExpress	Monobutyl phosphate-d9	Not specified	Not specified	Not specified	Not specified	Deuterium labeled Monobutyl phosphate. For research use only.[2]
BOC Sciences	Monobutyl Phosphate-[d9]	156213-20-6	C4H2D9O4P	Not specified	>98%	Appearance: Pale Yellow Oily Matter. Storage: Store at -20°C under inert atmosphere.[3]
LGC Standards	Monobutyl Phosphate-	Not specified	Not specified	Not specified	Not specified	High-quality,

d9						certified reference materials. <a href="#">[4]</a>
						Appearance: liquid. Storage: Store the container tightly closed in a dry, cool and well-ventilated place.
Chemlyte Solutions	Monobutyl Phosphate-d9	156213-20-6	Not specified	Not specified	Not specified	
						A comprehensive database with chemical and physical properties. <a href="#">[5]</a>
PubChem	Monobutyl Phosphate-d9	156213-20-6	C4H11O4P	163.16	Not specified	

## Physicochemical Data

The following table summarizes key physicochemical properties of **Monobutyl Phosphate-d9**, essential for method development and analytical applications.

Property	Value	Source
Molecular Weight	163.16 g/mol	PubChem[5]
Exact Mass	163.09598654 Da	PubChem[5]
Appearance	Pale Yellow Oil/Liquid	Pharmaffiliates[1], BOC Sciences[3]
Storage Conditions	2-8°C or -20°C, under inert atmosphere, hygroscopic	Pharmaffiliates[1], BOC Sciences[3]

## Experimental Protocol: Quantification of Monobutyl Phosphate in Biological Matrices using LC-MS/MS with Monobutyl Phosphate-d9 as an Internal Standard

This protocol provides a general framework for the quantification of monobutyl phosphate (MBP) in a sample matrix (e.g., plasma, urine, or cell lysate) using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method with **Monobutyl Phosphate-d9** as an internal standard. This method is based on the principles of stable isotope dilution analysis.

### Materials and Reagents

- Monobutyl Phosphate (analyte standard)
- **Monobutyl Phosphate-d9** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Sample matrix (e.g., plasma, urine)

- Solid Phase Extraction (SPE) cartridges (if required for sample cleanup)

## Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Prepare individual stock solutions of Monobutyl Phosphate and **Monobutyl Phosphate-d9** in a suitable solvent (e.g., methanol).
- Working Standard Solutions: Prepare a series of working standard solutions of Monobutyl Phosphate by serial dilution of the primary stock solution with a suitable solvent. These will be used to construct the calibration curve.
- Internal Standard Working Solution: Prepare a working solution of **Monobutyl Phosphate-d9** at a fixed concentration.

## Sample Preparation

The goal of sample preparation is to extract the analyte and internal standard from the matrix and remove potential interferences. A protein precipitation or solid-phase extraction method can be employed.

- Protein Precipitation (for plasma/serum):
  - To 100 µL of the sample, add 10 µL of the **Monobutyl Phosphate-d9** internal standard working solution and vortex briefly.
  - Add 300 µL of cold acetonitrile to precipitate proteins.
  - Vortex for 1 minute and then centrifuge at high speed (e.g., 10,000 x g) for 10 minutes.
  - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a suitable volume of the mobile phase.

## LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions (Example):
  - Column: A suitable reversed-phase column (e.g., C18)

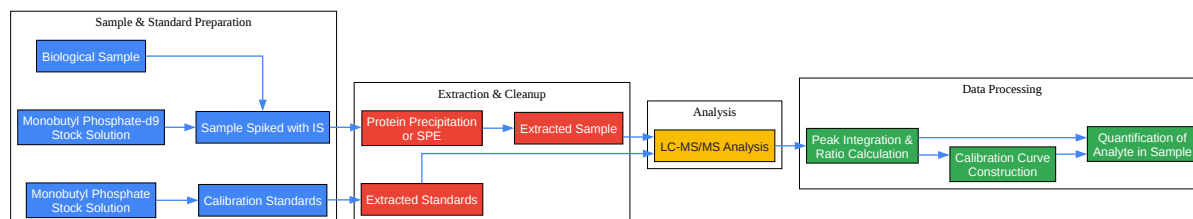
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient to achieve separation of the analyte from matrix components.
- Flow Rate: A typical analytical flow rate (e.g., 0.3-0.5 mL/min)
- Injection Volume: 5-10  $\mu$ L
- Mass Spectrometry (MS/MS) Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), likely in negative mode for phosphates.
  - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both Monobutyl Phosphate and **Monobutyl Phosphate-d9**. The exact m/z values will need to be determined by direct infusion of the standards.

## Data Analysis

- Calibration Curve: Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte in the calibration standards.
- Quantification: Determine the concentration of Monobutyl Phosphate in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

## Experimental Workflow



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## References

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